Application Notes and Protocols for Nerofe in High-Throughput Screening

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Compound of Interest

Compound Name:	*Nerofe*
CAS No.:	*1311294-45-7*
Cat. No.:	*B10815529*

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Introduction

Nerofe is a 14-amino acid synthetic peptide derived from the Tumor Cell Apoptosis Factor (TCApF). It has demonstrated potential as an anti-cancer agent, particularly in tumors with KRAS mutations. **Nerofe**'s primary mechanism of action involves binding to the T1/ST2 receptor (also known as IL1RL1), which is often overexpressed in various cancer cells. This interaction triggers a cascade of downstream events leading to apoptosis (programmed cell death), inhibition of angiogenesis, and modulation of the tumor microenvironment from an immunosuppressive to an immunostimulatory state. These multifaceted effects make **Nerofe** and its underlying mechanism an attractive target for high-throughput screening (HTS) campaigns aimed at discovering novel cancer therapeutics.

These application notes provide a framework for utilizing **Nerofe** as a reference compound and for developing HTS assays to identify new molecules with similar mechanisms of action.

Signaling Pathways

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The signaling cascade initiated by **Nerofe** is complex, primarily involving the T1/ST2 receptor and downstream pathways that influence apoptosis and gene expression. A key aspect of **Nerofe**'s activity, particularly in combination with agents like doxorubicin, is the downregulation of KRAS signaling.

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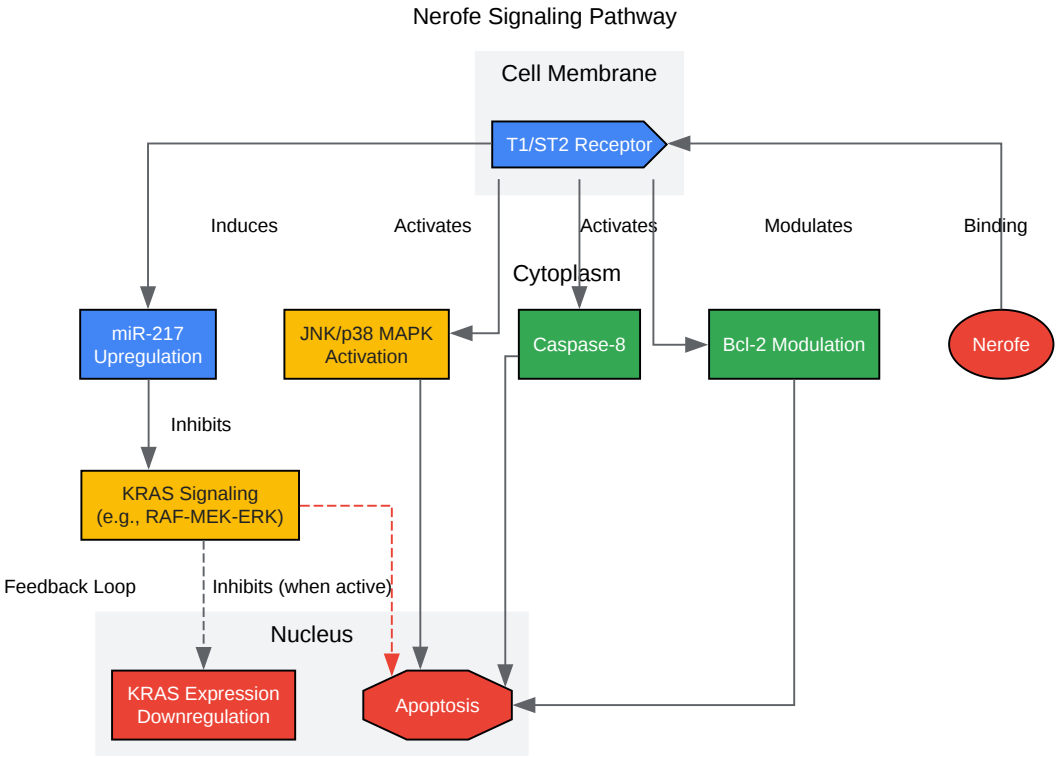

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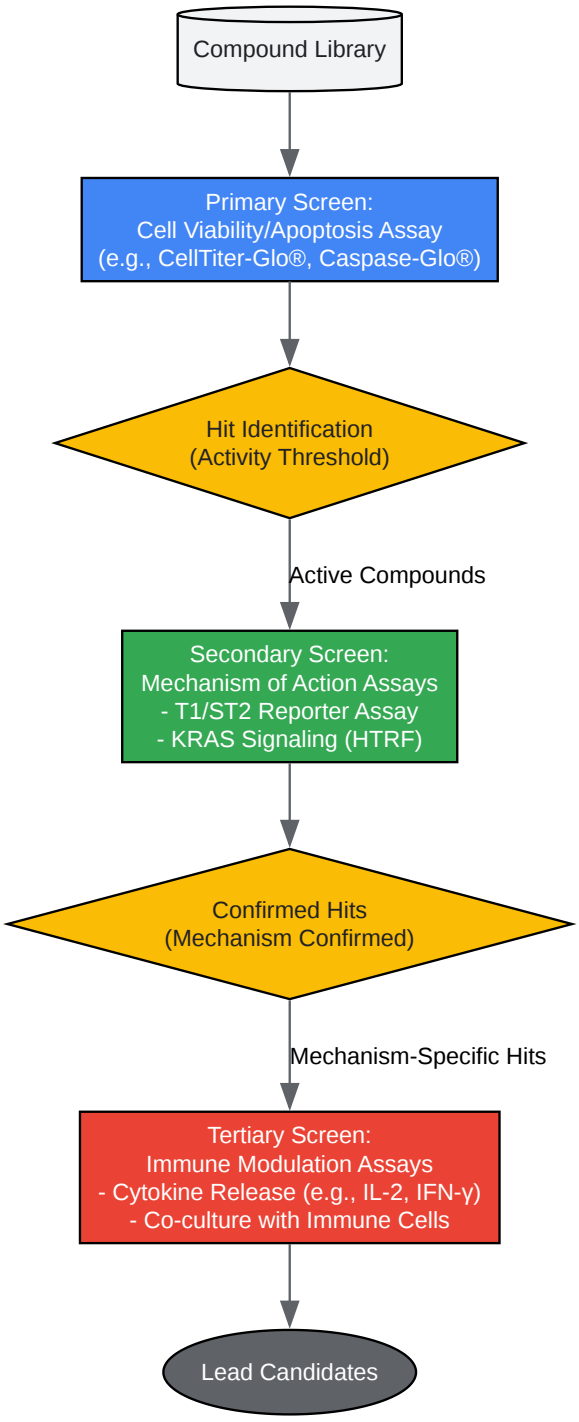
Tiered HTS Workflow for Nerofe-like Compounds



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